

An In-depth Technical Guide to the Physical Properties of Dimethoxydiphenylsilane

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Compound of Interest

Compound Name: Dimethoxydiphenylsilane

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Dimethoxydiphenylsilane is an organosilicon compound with the chemical formula $C_{14}H_{16}O_2Si$.^{[1][2][3][4]} It is also known by its synonym, Diphenyldimethoxysilane.^{[1][2][4][5]} This colorless, clear liquid plays a significant role as a coupling agent and an intermediate in the synthesis of silicone polymers.^[1] Its unique chemical structure, which includes two methoxy groups and two phenyl groups attached to a central silicon atom, imparts desirable properties for applications in coatings, sealants, and composites.^[1] This technical guide provides a comprehensive overview of the core physical properties of **Dimethoxydiphenylsilane**, detailed experimental protocols for their determination, and visual representations of relevant workflows and chemical processes.

Core Physical Properties of Dimethoxydiphenylsilane

The physical characteristics of **Dimethoxydiphenylsilane** are crucial for its handling, application, and performance in various chemical syntheses and material formulations. A summary of these properties is presented in the table below.

Physical Property	Value	Conditions
Molecular Weight	244.36 g/mol	
Appearance	Colorless transparent liquid	Ambient
Density	1.075 - 1.085 g/mL	at 20 °C
1.0771 g/mL	at 25 °C	
Boiling Point	161 °C	at 15 mmHg
Melting Point	<0 °C	
Refractive Index	1.5350 - 1.5450	n ₂₅ /D
1.5447	n ₂₀ /D	
Flash Point	121 °C	
Viscosity	8.4 cSt	at 25 °C
Water Solubility	3 mg/L	at 20 °C
Solubility	Soluble in acetone, benzene, methanol	
Purity	≥ 95.0% - 98% (GC)	

Data compiled from multiple sources.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical properties of liquid organosilicon compounds like **Dimethoxydiphenylsilane**.

Determination of Density

The density of a liquid can be determined using several methods, including the pycnometer and the oscillating U-tube.[\[10\]](#)[\[11\]](#)

- Pycnometer Method:

- A pycnometer, a flask with a specific volume, is thoroughly cleaned, dried, and weighed (m_1).
- The pycnometer is filled with the sample liquid, **Dimethoxydiphenylsilane**, ensuring no air bubbles are present.
- The filled pycnometer is placed in a thermostat-controlled water bath to reach a specific temperature (e.g., 20°C).
- The volume is adjusted to the calibration mark, and the exterior of the pycnometer is dried.
- The pycnometer with the liquid is weighed (m_2).
- The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$, where V is the calibrated volume of the pycnometer.
- Oscillating U-tube Method:
 - The liquid sample is injected into a U-shaped tube.[\[11\]](#)
 - The tube is electronically excited to oscillate at its natural frequency.
 - The frequency of oscillation is measured, which is directly related to the density of the liquid in the tube.[\[11\]](#)
 - The instrument calculates the density based on the oscillation frequency.[\[11\]](#)

Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.[\[2\]](#)[\[7\]](#)

- Capillary Method (Thiele Tube):
 - A small amount of **Dimethoxydiphenylsilane** is placed in a small test tube.[\[3\]](#)[\[8\]](#)
 - A capillary tube, sealed at one end, is placed open-end down into the liquid.[\[2\]](#)[\[3\]](#)

- The test tube is attached to a thermometer and heated in a Thiele tube containing a heating oil.[\[2\]](#)[\[3\]](#)
- As the temperature rises, a steady stream of bubbles will emerge from the capillary tube.[\[3\]](#)
- The heat is removed, and the liquid is allowed to cool.[\[3\]](#)
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[\[2\]](#)[\[3\]](#)

Determination of Refractive Index

The refractive index is a measure of how much light bends as it passes through the liquid.[\[9\]](#)[\[12\]](#)

- Abbe Refractometer Method:
 - The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., acetone or methanol) and dried.[\[12\]](#)
 - A few drops of **Dimethoxydiphenylsilane** are placed on the lower prism.[\[12\]](#)
 - The prisms are closed, and the instrument is allowed to reach thermal equilibrium, typically at 20°C or 25°C.
 - The light source is turned on, and the eyepiece is adjusted to bring the borderline between the light and dark fields into sharp focus.
 - The control knob is turned to center the borderline on the crosshairs.
 - The refractive index is read directly from the instrument's scale.[\[12\]](#)

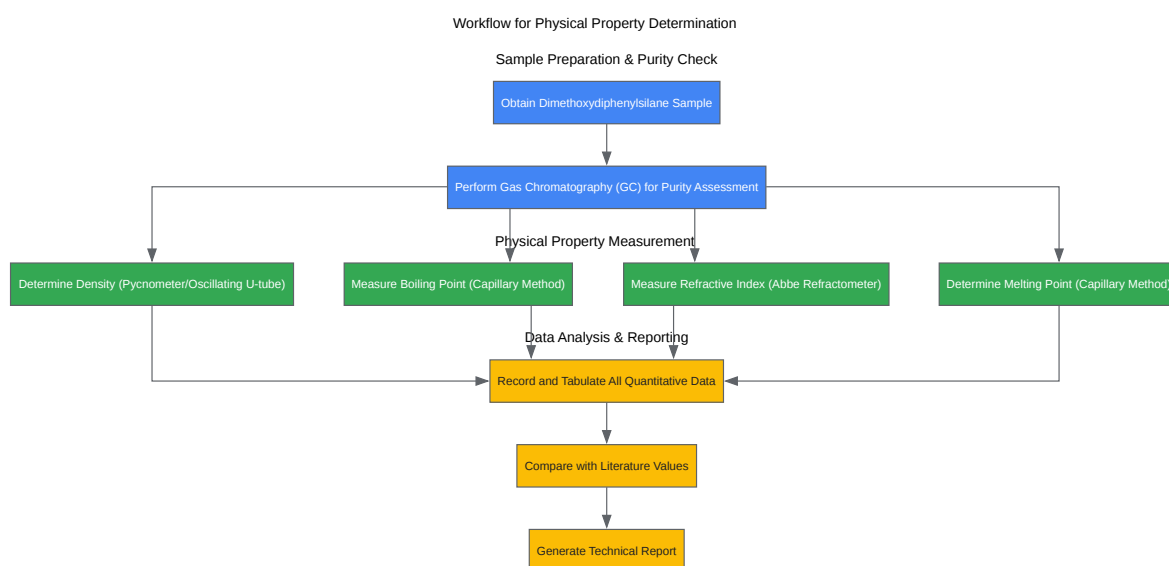
Determination of Purity by Gas Chromatography (GC)

Gas chromatography is a standard technique for assessing the purity of volatile compounds like **Dimethoxydiphenylsilane**.[\[13\]](#)[\[14\]](#)[\[15\]](#)

- **Sample Preparation:** A dilute solution of **Dimethoxydiphenylsilane** is prepared in a suitable volatile solvent, such as heptane.[13]
- **Instrumentation:** A gas chromatograph equipped with a capillary column and a flame ionization detector (FID) or a thermal conductivity detector (TCD) is used.[13][14][15]
- **Injection:** A small volume of the prepared sample is injected into the heated injection port of the GC.
- **Separation:** The components of the sample are separated as they travel through the capillary column at different rates based on their volatility and interaction with the stationary phase.
- **Detection:** As each component elutes from the column, it is detected by the FID or TCD, generating a peak on the chromatogram.
- **Analysis:** The purity is determined by calculating the area of the main peak relative to the total area of all peaks in the chromatogram.

Visualizations

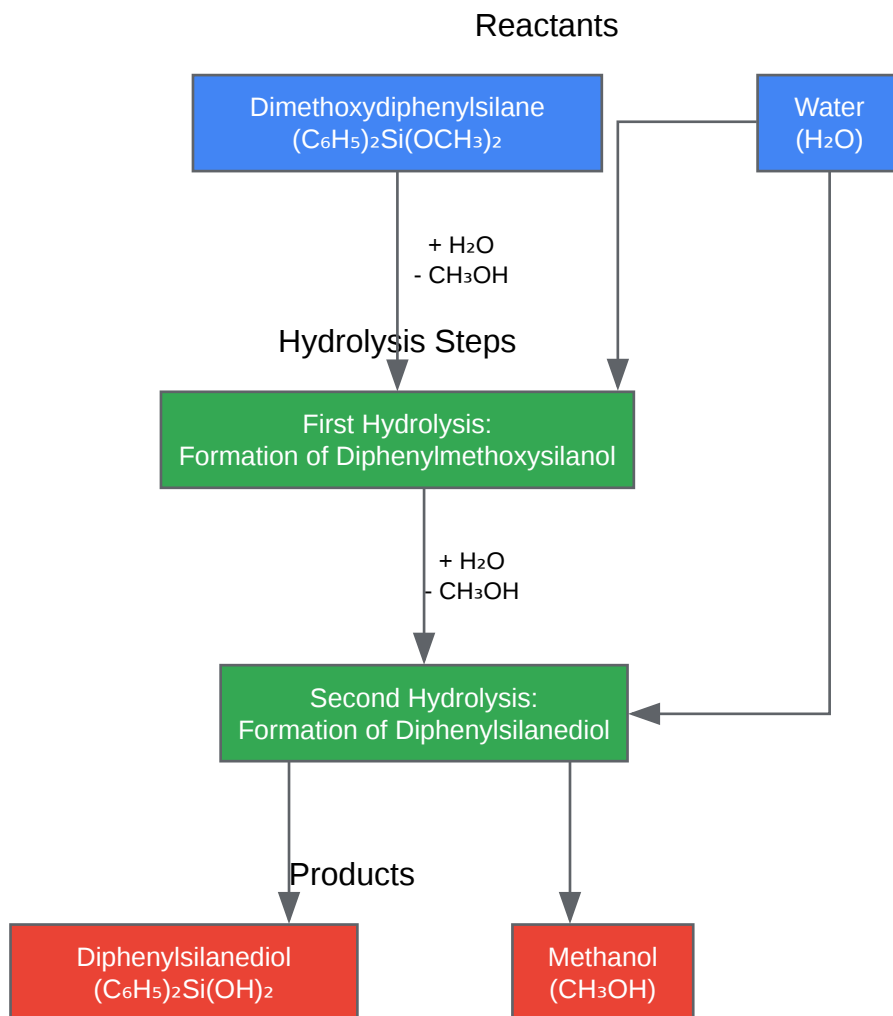
The following diagrams illustrate a general workflow for physical property determination and a key chemical reaction of **Dimethoxydiphenylsilane**.



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Caption: General workflow for the determination of physical properties of an organosilicon compound.

Hydrolysis of Dimethoxydiphenylsilane

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Caption: Stepwise hydrolysis of **Dimethoxydiphenylsilane** to form Diphenylsilanediol and Methanol.

Summary

Dimethoxydiphenylsilane is a versatile organosilicon compound with well-defined physical properties that are critical to its application in materials science. As a colorless liquid with a specific density, boiling point, and refractive index, its characteristics are readily verifiable through standard laboratory procedures. The compound's purity, typically assessed by gas chromatography, is essential for consistent performance in polymerization and surface modification applications. Understanding these physical properties and the methodologies for their determination is fundamental for researchers and scientists working with this and similar organosilane compounds.

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